

Technical Guide: Physicochemical Properties of 4-Ethyl-5-methylnonane

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Compound of Interest

Compound Name: 4-Ethyl-5-methylnonane

Cat. No.: B14066610

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethyl-5-methylnonane is a saturated, branched-chain alkane. As a hydrocarbon, its physicochemical properties are primarily determined by its molecular structure, specifically its carbon chain length and the nature of its branching. This document provides a concise technical summary of its core molecular properties. Given its nature as a simple alkane, it is not associated with biological signaling pathways or complex experimental protocols typical of pharmacologically active agents.

Molecular Formula and Structure

The chemical name **4-ethyl-5-methylnonane** defines its structure. The parent chain is a "nonane," indicating nine carbon atoms. An ethyl group (-C₂H₅) is attached to the fourth carbon, and a methyl group (-CH₃) is attached to the fifth carbon. This arrangement results in a specific branched structure, which influences its physical properties.

The molecular formula for **4-ethyl-5-methylnonane** is C₁₂H₂₆^[1]^[2]^[3]^[4].

Quantitative Molecular Data

The fundamental quantitative data for **4-ethyl-5-methylnonane** are summarized below.

Property	Value	Reference
Molecular Formula	C12H26	[1] [2] [3] [4]
Molecular Weight	170.33 g/mol	[1] [3] [5]
CAS Registry Number	1632-71-9	[1] [2]

Experimental Protocols

Specific, complex experimental protocols for **4-ethyl-5-methylnonane** are not typically published in whitepapers as it is a simple hydrocarbon without significant biological activity. However, standard analytical chemistry techniques are used for its characterization and quantification:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the primary method for identifying and quantifying **4-ethyl-5-methylnonane** in a mixture. The NIST WebBook notes the availability of mass spectrometry data for this compound[\[2\]](#).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the precise structure, showing the connectivity of all atoms in the molecule.
- Kovats Retention Index: Experimental values for its retention index in gas chromatography are available, which aid in its identification on various column types[\[3\]](#).

Logical Structure Visualization

As **4-ethyl-5-methylnonane** is not involved in biological signaling, a pathway diagram is not applicable. The following diagram illustrates the compound's two-dimensional chemical structure, which is the fundamental logical relationship of its constituent atoms.

Caption: 2D chemical structure of **4-Ethyl-5-methylnonane**.

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